

Technical Guide: Safety and Handling of (2-Chloro-6-nitrophenyl)methanamine

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Compound of Interest

Compound Name: (2-Chloro-6-nitrophenyl)methanamine

Cat. No.: B1348359

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Disclaimer: This document provides a summary of available safety and handling information for **(2-Chloro-6-nitrophenyl)methanamine**. A specific Safety Data Sheet (SDS) for this compound (CAS No. 101252-73-7) is not readily available in public domains. Much of the information herein is extrapolated from the Safety Data Sheet for the hydrochloride salt, **(2-Chloro-6-nitrophenyl)methanamine** hydrochloride. Users should exercise caution and handle this chemical with the assumption of potential hazards. It is highly recommended to obtain a comprehensive SDS from the supplier before use.

Chemical Identification and Physical Properties

(2-Chloro-6-nitrophenyl)methanamine is a substituted aromatic amine. Due to the limited availability of data, a comprehensive list of physical properties is not available. The table below summarizes the known information.

Property	Value	Source
Chemical Name	(2-Chloro-6-nitrophenyl)methanamine	N/A
CAS Number	101252-73-7	N/A
Molecular Formula	C ₇ H ₇ ClN ₂ O ₂	N/A
Molecular Weight	186.60 g/mol	N/A
Appearance	Not available	N/A
Melting Point	Not available	N/A
Boiling Point	Not available	N/A
Solubility	Not available	N/A

Hazard Identification and Classification

Based on the data for the hydrochloride salt, **(2-Chloro-6-nitrophenyl)methanamine** should be treated as a hazardous substance. The primary hazards are expected to be:

- Skin Irritation: May cause irritation upon contact with the skin.
- Eye Irritation: May cause serious eye irritation.

It is also prudent to assume potential toxicity if swallowed, inhaled, or absorbed through the skin, as is common with related chloro-nitro aromatic compounds. A study on structurally similar chloro-nitroanilines has shown toxicity to rat hepatocytes^[1].

Personal Protective Equipment (PPE) and Engineering Controls

A robust safety protocol is essential when handling **(2-Chloro-6-nitrophenyl)methanamine**. The following PPE and engineering controls are recommended:

Control	Specification
Engineering Controls	Work in a well-ventilated area, preferably in a chemical fume hood.
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.
Respiratory Protection	If working outside a fume hood or if dust/aerosols are generated, use a NIOSH-approved respirator.

Safe Handling and Storage Procedures

Adherence to proper handling and storage procedures is critical to minimize risk.

Handling

- Avoid contact with skin and eyes.
- Avoid inhalation of dust, fumes, or vapors.
- Wash hands thoroughly after handling.
- Use only in a well-ventilated area, preferably a chemical fume hood.

Storage

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

First Aid Measures

In case of exposure, immediate action is necessary. The following first aid measures are based on the hydrochloride salt's SDS^[2]:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

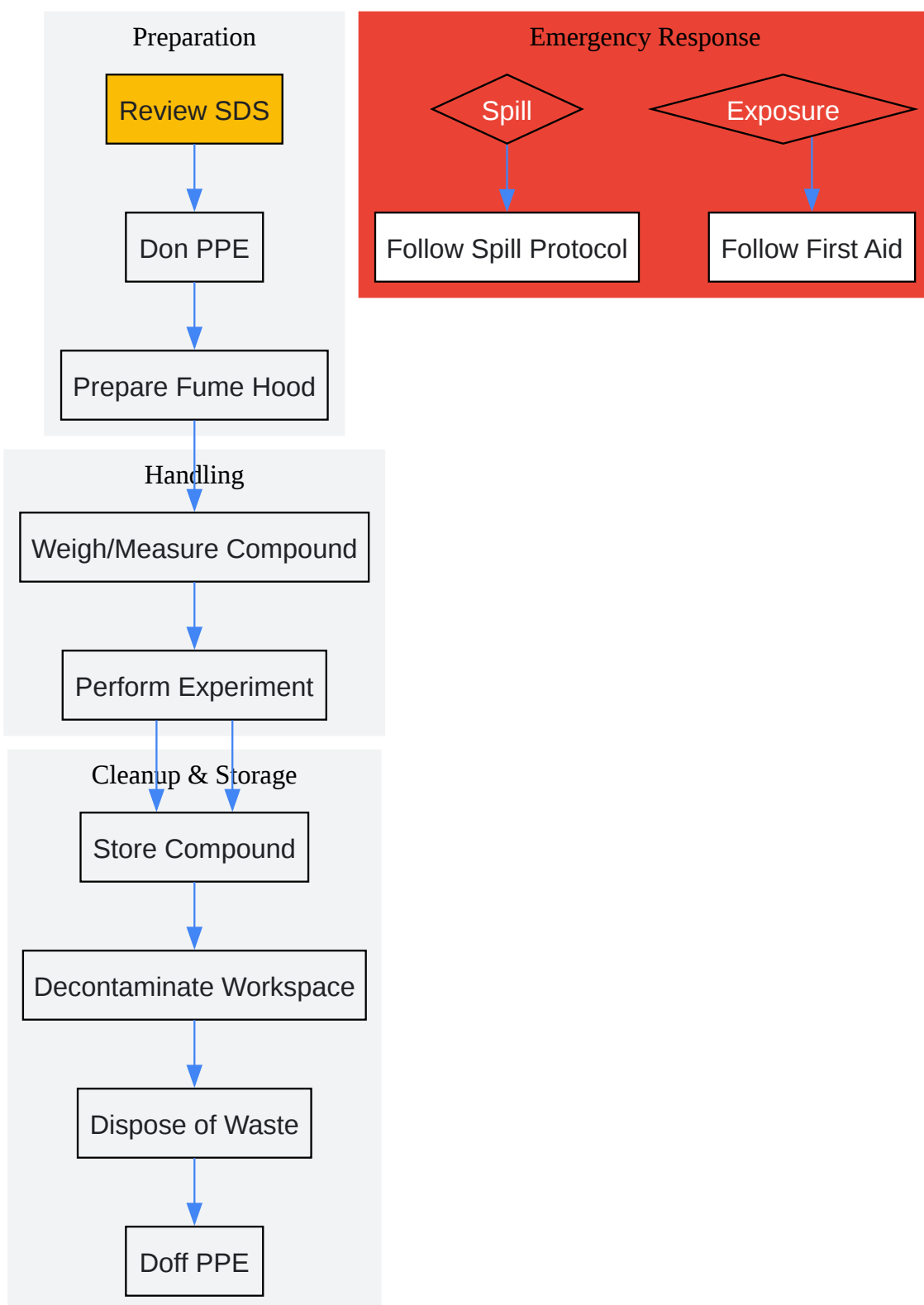
Accidental Release Measures

In the event of a spill, follow these steps:

- Evacuate the area.
- Wear appropriate Personal Protective Equipment (PPE).
- Contain the spill.
- Absorb the spilled material with an inert absorbent (e.g., vermiculite, sand).
- Collect the absorbed material into a suitable container for disposal.
- Clean the spill area thoroughly.
- Dispose of the waste according to local, state, and federal regulations.

Logical Workflow for Handling (2-Chloro-6-nitrophenyl)methanamine

The following diagram illustrates a logical workflow for the safe handling of this compound.

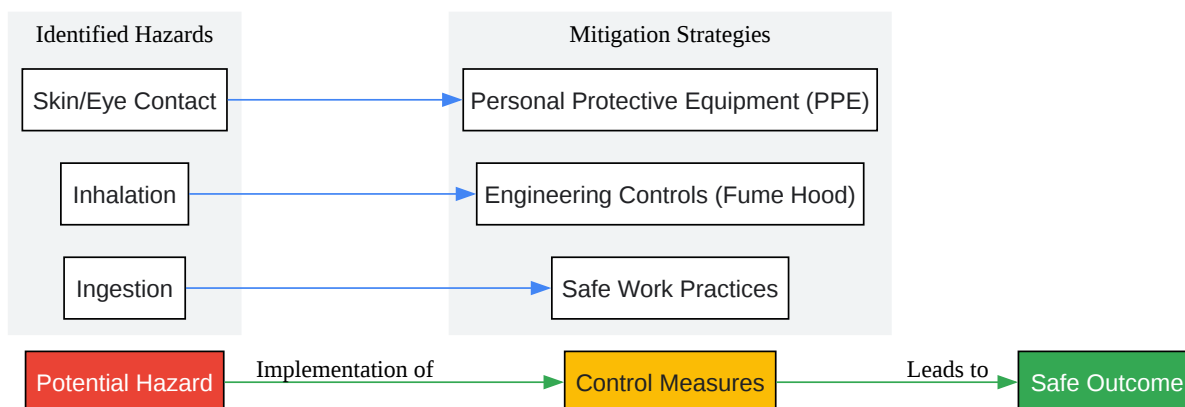


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Caption: Logical workflow for the safe handling of **(2-Chloro-6-nitrophenyl)methanamine**.

Hazard Mitigation Pathway

This diagram outlines the pathway for mitigating potential hazards associated with the compound.



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Caption: Hazard mitigation pathway for **(2-Chloro-6-nitrophenyl)methanamine**.

Experimental Protocols and Biological Activity

A thorough search of scientific literature and chemical databases did not yield specific, detailed experimental protocols for the synthesis, purification, or analysis of **(2-Chloro-6-nitrophenyl)methanamine**. Similarly, no information was found regarding its biological activity or associated signaling pathways. Researchers planning to work with this compound will need to develop their own protocols based on general organic chemistry principles and methods for similar compounds.

Conclusion

(2-Chloro-6-nitrophenyl)methanamine is a chemical for which detailed public safety and experimental data is scarce. The information provided in this guide is based on the best available data, primarily from the hydrochloride salt, and general chemical safety principles. All

users must exercise extreme caution, use appropriate personal protective equipment, and work in a controlled environment. It is imperative to consult the supplier's Safety Data Sheet before commencing any work with this compound.

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References

- 1. [Toxicity of 4-chloro-2-nitroaniline and 2-chloro-4-nitroaniline to isolated rat hepatocytes] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. enamine.enamine.net [enamine.enamine.net]
- To cite this document: BenchChem. [Technical Guide: Safety and Handling of (2-Chloro-6-nitrophenyl)methanamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1348359#2-chloro-6-nitrophenyl-methanamine-safety-and-handling-procedures]

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